

Application Note: Quantification of Dodecanedioic Acid in Aerosol Samples by Capillary Electrophoresis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (~2~H_20_)Dodecanedioic acid

Cat. No.: B1357188

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dodecanedioic acid (DDDA), a C12 α,ω -dicarboxylic acid, is a component of atmospheric aerosols, originating from both biogenic and anthropogenic sources. Its presence and concentration in particulate matter are of interest in atmospheric chemistry and environmental health studies. Capillary electrophoresis (CE) offers a rapid and efficient method for the separation and quantification of dicarboxylic acids in complex aerosol samples. This application note provides a detailed protocol for the analysis of DDDA in aerosol samples using CE with indirect UV detection.

Experimental Protocols

This section details the methodology for the collection, extraction, and analysis of dodecanedioic acid from aerosol samples.

1. Aerosol Sample Collection

- Apparatus: High-volume air sampler with a cascade impactor.
- Filter Media: Dry cellulose membrane filters.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Procedure:
 - Assemble the cascade impactor with pre-conditioned cellulose membrane filters for each stage.
 - Collect aerosol samples by drawing air through the sampler at a known flow rate for a specified duration to achieve sufficient sample loading. The sampling time will depend on the expected aerosol concentration in the sampling environment.
 - After sampling, carefully remove the filters from the impactor using clean forceps and store them in sealed, labeled containers at -20°C until extraction to prevent degradation of the analytes.

2. Sample Preparation

- Reagents and Materials:
 - Deionized water (18.2 MΩ·cm)
 - Methanol (HPLC grade)
 - Solid-Phase Extraction (SPE) cartridges (e.g., C18)
 - Ultrasonic bath
 - Centrifuge
 - Nitrogen evaporator
- Extraction Procedure:
 - Cut the filter into small pieces and place them into a clean extraction vessel.
 - Add a known volume of deionized water (e.g., 10 mL).
 - Extract the dicarboxylic acids from the filter using one of the following methods:

- Ultrasonication: Place the extraction vessel in an ultrasonic bath and sonicate for 30-60 minutes.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Hot Water Extraction: Heat the sample in a sealed vessel at a controlled temperature (e.g., 80°C) for 1-2 hours.[\[2\]](#)[\[3\]](#)
- After extraction, centrifuge the sample to pellet any insoluble filter material.
- Carefully collect the supernatant.
- Solid-Phase Extraction (SPE) for Concentration:
 - Condition the SPE cartridge by passing methanol followed by deionized water through it.
 - Load the extracted sample supernatant onto the conditioned SPE cartridge.
 - Wash the cartridge with a small volume of deionized water to remove interfering hydrophilic compounds.
 - Elute the dicarboxylic acids from the cartridge with a suitable organic solvent, such as methanol.
 - Concentrate the eluate to a final volume of approximately 50 µL using a gentle stream of nitrogen.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This pre-concentration step is crucial due to the low concentrations of dicarboxylic acids typically found in aerosol samples.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

3. Capillary Electrophoresis Analysis

- Instrumentation: A capillary electrophoresis system equipped with an indirect UV detector.
- CE Conditions:
 - Capillary: Fused-silica capillary (e.g., 50 µm i.d., 360 µm o.d., effective length of 50-60 cm).
 - Background Electrolyte (BGE): 4 mM 2,6-pyridinedicarboxylic acid (PDA) with 0.5 mM myristyltrimethylammonium hydroxide (MTAH) as an electroosmotic flow reverser, pH

adjusted to 11.0.[3] Other electrolytes like 2,3-Pyrazinedicarboxylic acid (PZDA) can also be used.[5]

- Separation Voltage: -24 kV.[3]
- Injection: Hydrodynamic injection at 50 mbar for 6 seconds.[3]
- Detection: Indirect UV detection at a primary wavelength of 266 nm and a reference wavelength of 310 nm.[3]
- Capillary Temperature: 25°C.
- Analysis Time: Approximately 5 minutes.[1][2][3][4]
- Calibration:
 - Prepare a stock solution of dodecanedioic acid in deionized water.
 - Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from the limit of detection to the expected upper concentration in the samples.
 - Analyze each calibration standard in triplicate under the same CE conditions as the samples.
 - Construct a calibration curve by plotting the peak area against the concentration of DDDA.
- Sample Analysis:
 - Inject the concentrated sample extract into the CE system.
 - Identify the DDDA peak based on its migration time compared to the calibration standard.
 - Quantify the concentration of DDDA in the sample using the calibration curve.

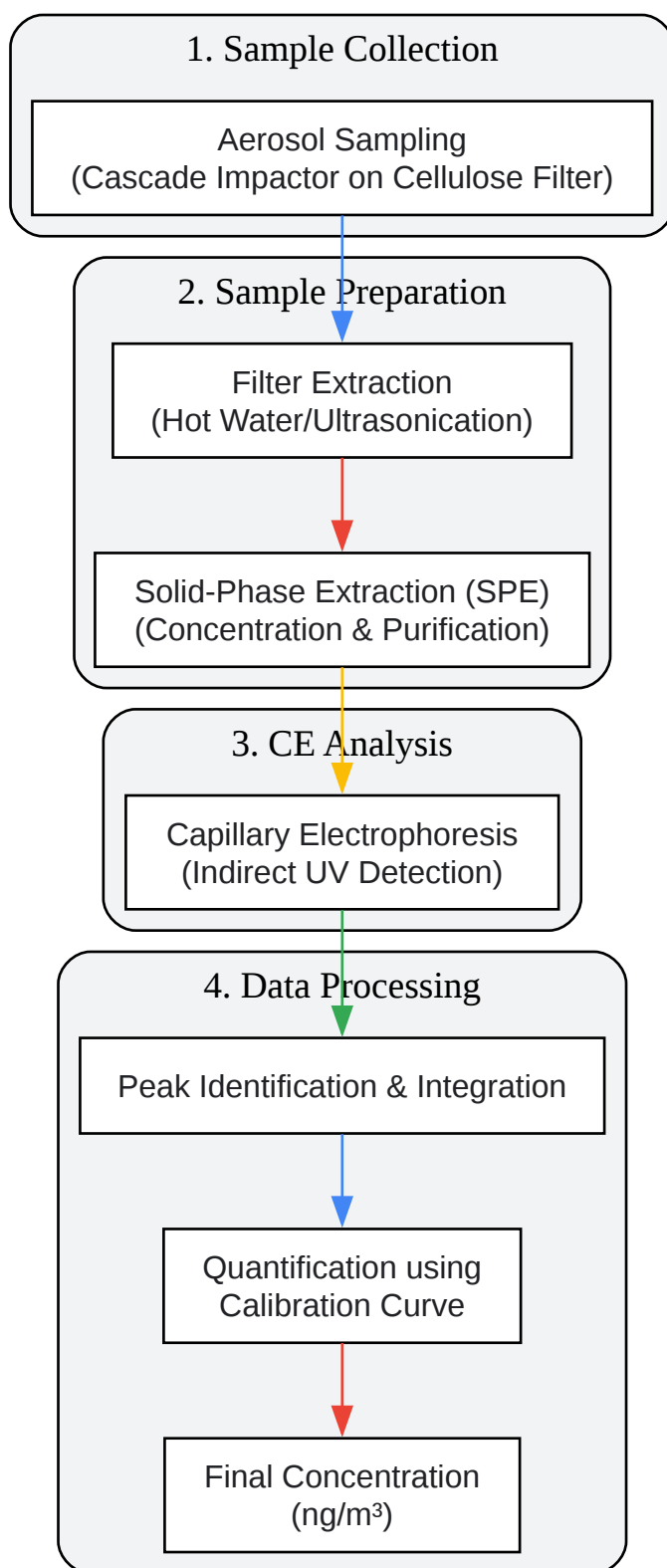
Data Presentation

The following table summarizes typical quantitative data for the analysis of dicarboxylic acids in aerosol samples by capillary electrophoresis.

Parameter	Value	Reference
Separation Efficiency	Good separation for C2-C10 dicarboxylic acids	[1][2][4]
Analysis Time	< 5 minutes	[1][2][3][4]
Detection Limits (LOD)	1 - 5 mg/L	[5]
Within-day RSD (Migration Time)	< 1%	[5]
Day-to-day RSD (Migration Time)	2 - 4%	[5]
Peak Height/Area RSD	1 - 15%	[5]
SPE Enrichment	86 - 134%	[1][2][4]
Concentrations in Aerosols	< 10 ng/m ³ for C2-C10 acids	[1][2][3][4]

Visualization of Experimental Workflow

The following diagram illustrates the complete workflow for the analysis of dodecanedioic acid in aerosol samples.



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Experimental workflow for DDDA analysis.

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References

- 1. [PDF] Study on Dicarboxylic Acids in Aerosol Samples with Capillary Electrophoresis | Semantic Scholar [semanticscholar.org]
- 2. Study on dicarboxylic acids in aerosol samples with capillary electrophoresis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. core.ac.uk [core.ac.uk]
- 5. Capillary electrophoretic separation of dicarboxylic acids in atmospheric aerosol particles - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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